

An In-Depth Technical Guide to the Safe Handling of Crotonic Anhydride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Crotonic anhydride

CAS No.: 623-68-7

Cat. No.: B1582151

[Get Quote](#)

As a pivotal reagent in pharmaceutical and chemical synthesis, **crotonic anhydride** ((CH₃CH=CHCO)₂O) offers significant utility for researchers and drug development professionals.^[1] Its role as an acylating agent and a precursor in polymer synthesis makes it a valuable component in the modern laboratory. However, its utility is matched by its hazardous nature. A thorough and mechanistic understanding of its safety profile is not merely a regulatory formality but a critical prerequisite for ensuring laboratory safety and experimental integrity.

This guide moves beyond the standard Safety Data Sheet (SDS) format to provide a deeper, more integrated understanding of **crotonic anhydride's** properties and the causality behind essential safety protocols.

Section 1: Physicochemical and Hazardous Profile

A foundational understanding of a chemical's properties is the first step in predicting its behavior and handling it safely. **Crotonic anhydride** is a combustible, corrosive liquid that demands respect.^{[2][3]}

Key Physical and Chemical Properties

The operational parameters for handling **crotonic anhydride** are dictated by its physical properties. Its high flash point indicates it is not flammable at ambient temperatures but is a combustible liquid that can ignite if heated.[2] Its density, greater than water, and low vapor pressure are also important considerations for spill control and ventilation.

Property	Value	Source
Molecular Formula	$(\text{CH}_3\text{CH}=\text{CHCO})_2\text{O}$	[3]
Molecular Weight	154.16 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	~248-250 °C	[1][5]
Melting Point	-20 °C	[1][5]
Density	~1.04 g/mL at 20-25 °C	[1][5]
Flash Point	93.4 °C (Closed Cup) / 113 °C	[2][5]
Ignition Temperature	290 °C	[5]
Vapor Pressure	1 hPa at 25 °C	[1][5]

GHS Hazard Identification and Toxicological Summary

Crotonic anhydride is classified as a hazardous substance, primarily due to its severe corrosive effects and environmental toxicity.[3][6]

Hazard Classification	GHS Code	Signal Word
Skin Corrosion/Irritation	H314 (Category 1B)	Danger
Serious Eye Damage/Irritation	H314 (Category 1)	Danger
Corrosive to Metals	H290 (Category 1)	Danger
Acute Aquatic Toxicity	H400	Warning

The primary toxicological concern is acute and severe tissue damage upon contact. Inhalation of its vapor or mist can cause severe irritation and damage to the respiratory tract,

characterized by coughing and shortness of breath.[2][7] Skin contact leads to chemical burns, while eye contact can result in corneal damage or even blindness.[2] Ingestion is particularly dangerous, with the potential for perforation of the stomach or esophagus.

The oral LD50 in rats is reported as 2830 mg/kg, classifying it as moderately toxic by ingestion.
[6]

Section 2: The Chemistry of Corrosion and Reactivity

To handle **crotonic anhydride** safely, one must understand the chemical principles driving its hazards. The anhydride functional group is highly susceptible to nucleophilic attack, particularly by water. This reactivity is the root cause of its corrosive nature.

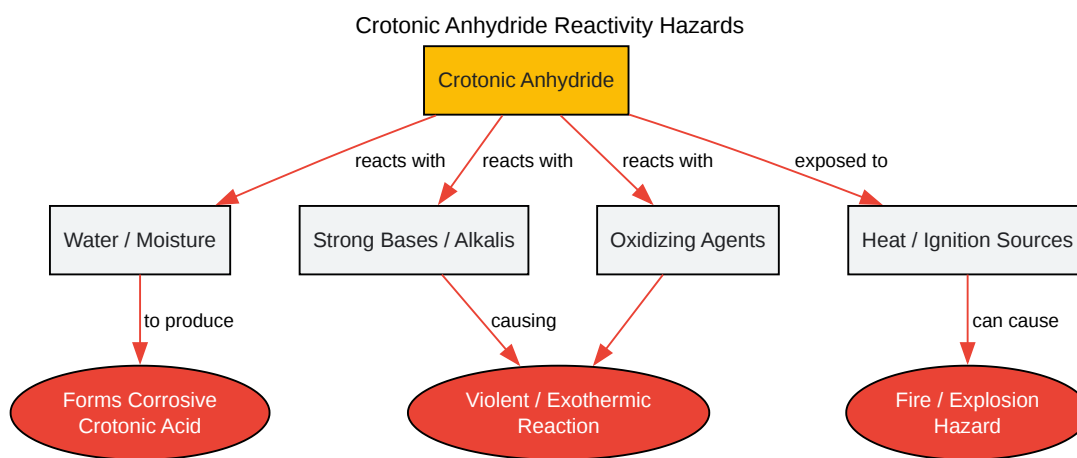
When **crotonic anhydride** comes into contact with moisture—such as on the skin, in the eyes, or mucous membranes of the respiratory tract—it rapidly hydrolyzes to form two equivalents of crotonic acid. Crotonic acid is a corrosive substance that causes the severe tissue damage associated with exposure.[8]

Incompatibility and Hazardous Reactions

This reactivity extends to other substances. It is crucial to prevent contact with:

- Water/Moisture: Causes decomposition to corrosive crotonic acid.[2]
- Strong Bases and Alkalis: Can trigger a violent reaction.
- Strong Oxidizing Agents: Can lead to a vigorous, potentially explosive reaction.
- Acids and Reducing Agents: Also incompatible and may lead to hazardous reactions.

The diagram below illustrates these critical incompatibilities.



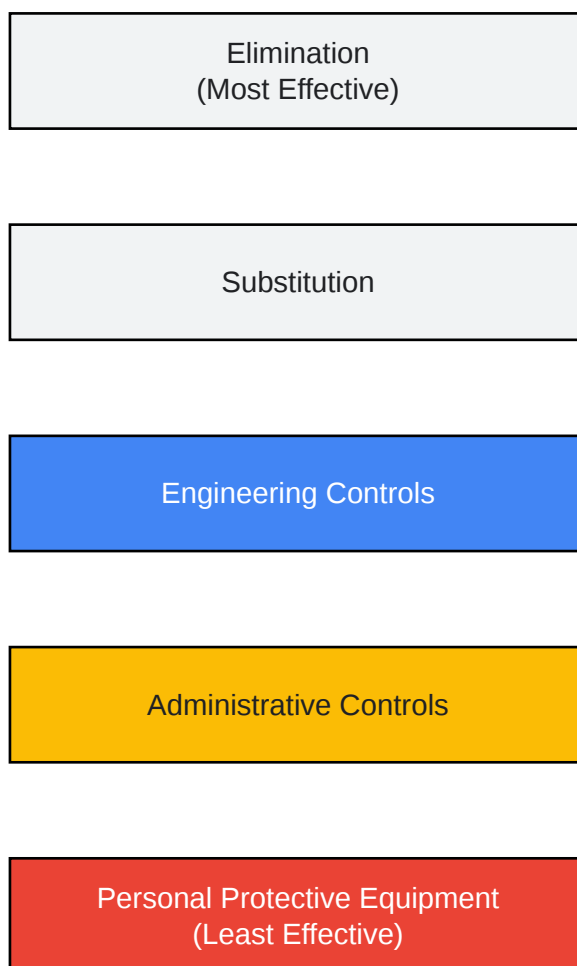
[Click to download full resolution via product page](#)

Caption: Key incompatibilities and hazardous reactions of **crotonic anhydride**.

Section 3: Proactive Safety: Exposure Control and Personal Protection

Given the severe hazards, a proactive and multi-layered approach to safety is mandatory. The hierarchy of controls is a framework that prioritizes the most effective safety measures.

Hierarchy of Controls for Crotonic Anhydride



[Click to download full resolution via product page](#)

Caption: Prioritizing safety measures from most to least effective.

- Engineering Controls: This is the most critical layer for laboratory work. All handling of **crotonic anhydride** must be performed inside a certified chemical fume hood to control vapor inhalation.[9] An eyewash station and safety shower must be immediately accessible.
[6]

- **Administrative Controls:** Establish clear Standard Operating Procedures (SOPs) for all experiments involving this reagent. Ensure all personnel are trained on the specific hazards and emergency procedures. Work areas should be clearly marked when **crotonic anhydride** is in use.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be worn at all times. The suggested protective gear is comprehensive and should not be compromised. [\[2\]](#)

Protection Type	Specification	Rationale and Source
Hand Protection	Wear suitable chemical-resistant gloves (e.g., Nitrile rubber).	Tested according to standards like EN 374. Consult glove manufacturer data for breakthrough times. [10]
Eye/Face Protection	Chemical splash-resistant safety goggles with side protection and a face shield.	Protects against splashes that could cause irreversible eye damage. A face shield is critical when handling larger quantities. [2] [8]
Skin and Body	A lab coat, long pants, and closed-toe shoes are mandatory. Consider a chemically resistant apron or suit for larger quantities.	Prevents accidental skin contact and burns. [2] [6]
Respiratory	A MSHA/NIOSH-approved respirator with an appropriate vapor cartridge must be used if engineering controls are insufficient or during a spill response.	Protects against severe irritation and damage to the respiratory tract. [2]

Section 4: Standard Operating Procedures

Protocol for Safe Handling and Dispensing

- Preparation: Don all required PPE (face shield, goggles, lab coat, gloves) before entering the storage area. Ensure the chemical fume hood is on and functioning correctly.
- Transport: Transport the container in a secondary, chemically resistant container.
- Dispensing: Place the container securely inside the fume hood. Do not work with more than the minimally required amount. Use a pipette or a funnel for transfers to minimize the risk of splashes.
- Closure: Tightly seal the container immediately after use.[2]
- Cleanup: Decontaminate any surfaces within the fume hood that may have been exposed. Wash hands thoroughly after the procedure, even if gloves were worn.[6]

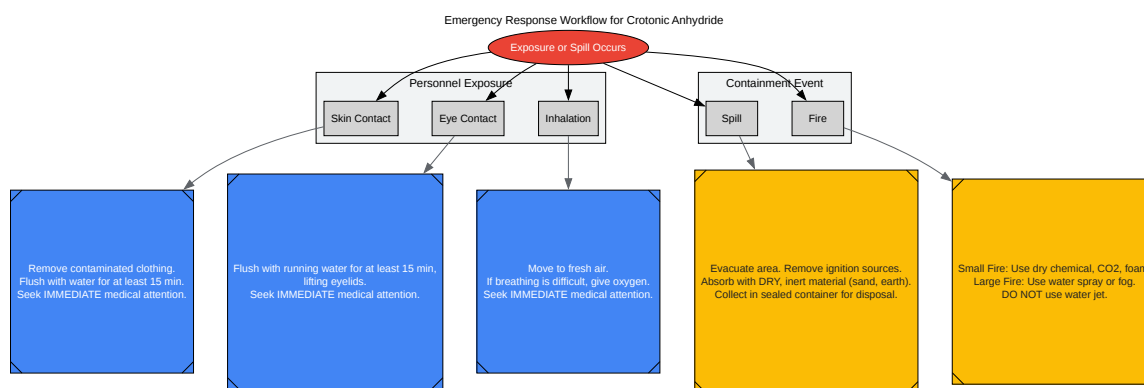
Storage Requirements

Proper storage is critical to maintaining the chemical's stability and preventing hazardous situations.

- Location: Store in a designated corrosives area or cabinet.[11]
- Conditions: The area must be cool, dry, and well-ventilated. Keep the container tightly sealed to protect it from moisture.[2]
- Incompatibilities: Store away from heat, sparks, open flames, and all incompatible materials previously listed (bases, oxidizers, etc.).

Section 5: Emergency Response Protocols

Immediate and correct action is vital in an emergency. All personnel must be familiar with these procedures before working with the chemical.



[Click to download full resolution via product page](#)

Caption: Decision workflow for responding to **crotonic anhydride** emergencies.

First-Aid Measures

- Skin Contact: Immediately remove all contaminated clothing while protecting your own hands.[2] Place the victim under a deluge shower and flush the affected area with running water for at least 15 minutes.[2][6] Seek immediate medical attention.[6]

- Eye Contact: Immediately flush eyes with copious amounts of running water for a minimum of 15 minutes, occasionally lifting the upper and lower eyelids.[2][6] Do not use an eye ointment.[2] Seek immediate medical attention.[2]
- Inhalation: Evacuate the victim to a safe area with fresh air as soon as possible.[2] If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial respiration, but be aware that mouth-to-mouth resuscitation may be dangerous to the provider.[2][7][9] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[6] If the person is conscious, rinse their mouth with water.[6] Seek immediate medical attention.[2]

Spill and Fire Response

- Spill Cleanup: Evacuate unprotected personnel.[8] Eliminate all sources of ignition.[2] Stop the leak if it can be done without risk. Absorb the spill with DRY, non-combustible material like sand or earth.[2] Do NOT use water.[2] Collect the absorbed material into a suitable, sealed container for hazardous waste disposal.[6]
- Fire Fighting: For a small fire, use dry chemical, CO₂, water spray, or foam.[6] For a large fire, use water spray, fog, or foam.[2] Do NOT use a direct water jet as it may spread the material.[2] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[6] Containers may explode when heated.[11]

Section 6: Disposal Considerations

Crotonic anhydride and any materials contaminated with it must be treated as hazardous waste.[8] Disposal should be carried out by a licensed professional waste disposal service. It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2] Always consult and comply with all federal, state, and local environmental regulations.[2]

Conclusion

Crotonic anhydride is a potent and versatile chemical intermediate. Its safe use hinges on a comprehensive understanding of its reactivity, particularly its corrosive nature when exposed to moisture. By implementing robust engineering controls, adhering to strict handling protocols,

using appropriate personal protective equipment, and being prepared for emergencies, researchers can leverage the synthetic power of this reagent while maintaining the highest standards of laboratory safety.

References

- MATERIAL SAFETY DATA SHEET **Crotonic Anhydride**. Godavari Biorefineries Ltd. (Source URL not available)
- HAZARD SUMMARY. New Jersey Department of Health and Senior Services. [[Link](#)]
- Safety Data Sheet: Crotonsäure. Carl ROTH. [[Link](#)]
- Material Safety Data Sheet - West Liberty University. West Liberty University. [[Link](#)]
- Crotonic acid MSDS - Bio. Bio-Rad. [[Link](#)]
- Crotonic acid - Wikipedia. Wikipedia. [[Link](#)]
- **Crotonic anhydride** | C₈H₁₀O₃ | CID 6049834 - PubChem - NIH. National Institutes of Health. [[Link](#)]
- **Crotonic anhydride** CAS 623-68-7 | 822002 - Merck. Merck. [[Link](#)]
- Crotonic Acid: Properties, Reactions, Production And Uses - Chemcess. Chemcess. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Crotonic anhydride | 623-68-7 [chemicalbook.com]
- 2. godavaribiorefineries.com [godavaribiorefineries.com]
- 3. Crotonic anhydride (mixture of cis and trans isomers) for synthesis 623-68-7 [merckmillipore.com]

- [4. Crotonic anhydride | C8H10O3 | CID 6049834 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Crotonic anhydride CAS 623-68-7 | 822002 \[merckmillipore.com\]](#)
- [6. aksci.com \[aksci.com\]](#)
- [7. bio.vu.nl \[bio.vu.nl\]](#)
- [8. nj.gov \[nj.gov\]](#)
- [9. westliberty.edu \[westliberty.edu\]](#)
- [10. carlroth.com \[carlroth.com\]](#)
- [11. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of Crotonic Anhydride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582151/docs#an-in-depth-technical-guide-to-the-safe-handling-of-crotonic-anhydride\]](https://www.benchchem.com/product/b1582151/docs#an-in-depth-technical-guide-to-the-safe-handling-of-crotonic-anhydride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check